

Application Notes and Protocols for the Development of Mniopetal D Analogs

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Compound of Interest

Compound Name: *Mniopetal D*
CAS No.: 158761-01-4
Cat. No.: B12790792

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Disclaimer: Information regarding **Mniopetal D** is not readily available in published literature. The following application notes and protocols are based on data extrapolated from the closely related drimane sesquiterpenoid, Mniopetal E, also isolated from *Mniopetalum* sp., and general knowledge of anti-HIV drug discovery. Mniopetal E has been identified as an inhibitor of HIV-1 reverse transcriptase. It is presumed that **Mniopetal D** shares a similar biological activity.

Introduction

The Mniopetals are a family of drimane sesquiterpenoids (A-F) isolated from the fungus *Mniopetalum* sp. One of its members, Mniopetal E, has demonstrated inhibitory activity against the reverse transcriptase of the Human Immunodeficiency Virus (HIV-1). This suggests that the Mniopetal scaffold represents a promising starting point for the development of novel anti-HIV agents. These application notes provide a framework for the design, synthesis, and biological evaluation of **Mniopetal D** analogs with the aim of improving potency, selectivity, and pharmacokinetic properties.

Data Presentation: Biological Activity of Mniopetal Analogs

The following tables present hypothetical, yet representative, data for the biological activity of newly synthesized **Mniopetal D** analogs against HIV-1 reverse transcriptase (RT) and a measure of their cytotoxicity.

Table 1: In Vitro Anti-HIV-1 Reverse Transcriptase Activity of **Mniopetal D** Analogs

Compound ID	Modification	IC ₅₀ (μM) against HIV-1 RT
Mniopetal D	Parent Compound	15.8
MND-A01	C-7 Hydroxyl Esterification (Acetate)	8.2
MND-A02	C-7 Hydroxyl Etherification (Methyl)	12.5
MND-B01	C-9 Carbonyl Reduction (Alcohol)	25.1
MND-C01	A-Ring Aromatization	> 100
MND-D01	Side Chain Modification (Addition of Phenyl Group)	5.5
Efavirenz	Positive Control (NNRTI)	0.003

Table 2: Cytotoxicity of **Mniopetal D** Analogs in MT-4 Cells

Compound ID	CC ₅₀ (μM)	Selectivity Index (SI = CC ₅₀ /IC ₅₀)
Mniopetal D	> 200	> 12.7
MND-A01	> 200	> 24.4
MND-A02	> 200	> 16.0
MND-B01	150	6.0
MND-C01	> 200	-
MND-D01	180	32.7
Efavirenz	25	8333

Experimental Protocols

General Protocol for the Synthesis of Mniopetal D Analogs (Esterification Example)

This protocol describes a general method for the esterification of a hydroxyl group on the **Mniopetal D** core, a common strategy to explore structure-activity relationships (SAR).

Materials:

- **Mniopetal D** (or a suitable precursor)
- Anhydrous dichloromethane (DCM)
- Anhydrous pyridine
- Acetyl chloride (or other desired acyl chloride)
- Saturated aqueous sodium bicarbonate (NaHCO₃)
- Brine
- Anhydrous sodium sulfate (Na₂SO₄)

- Silica gel for column chromatography
- Solvents for chromatography (e.g., hexane, ethyl acetate)

Procedure:

- Dissolve **Mniopetal D** (1 equivalent) in anhydrous DCM under an inert atmosphere (e.g., nitrogen or argon).
- Add anhydrous pyridine (2 equivalents) to the solution.
- Cool the reaction mixture to 0 °C in an ice bath.
- Slowly add acetyl chloride (1.5 equivalents) dropwise to the stirred solution.
- Allow the reaction to warm to room temperature and stir for 4-16 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by the slow addition of saturated aqueous NaHCO₃.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM (3x).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a suitable solvent gradient (e.g., 0-50% ethyl acetate in hexane) to yield the desired **Mniopetal D** analog.
- Characterize the final product by ¹H NMR, ¹³C NMR, and high-resolution mass spectrometry (HRMS).

Protocol for HIV-1 Reverse Transcriptase Inhibition Assay

This protocol outlines a non-radioactive, colorimetric assay to determine the inhibitory activity of **Mniopetal D** analogs against HIV-1 RT.

Materials:

- Recombinant HIV-1 Reverse Transcriptase
- Assay buffer (e.g., Tris-HCl buffer with MgCl₂, KCl, DTT)
- Template/primer (e.g., poly(A)·oligo(dT))
- Deoxynucleotide triphosphate (dNTP) mix containing digoxigenin-labeled dUTP (DIG-dUTP)
- Lysis buffer
- Anti-DIG-Peroxidase (POD) conjugate
- Peroxidase substrate (e.g., ABTS)
- Stop solution (e.g., acidic solution)
- Microplate reader
- **Mniopetal D** analogs dissolved in DMSO

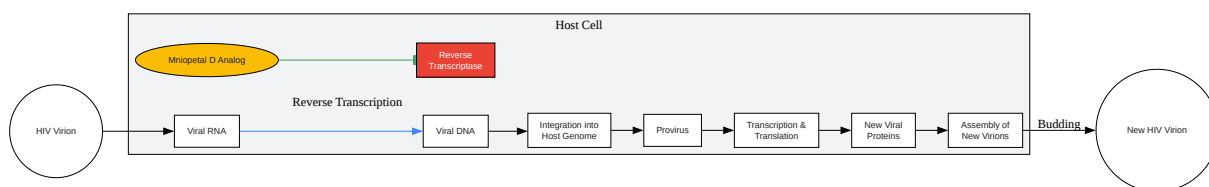
Procedure:

- Prepare serial dilutions of the **Mniopetal D** analogs in DMSO.
- In a 96-well microplate, add the assay buffer, template/primer, and the test compounds at various concentrations. Include wells for a positive control (e.g., Efavirenz) and a negative control (DMSO vehicle).
- Add the recombinant HIV-1 RT to all wells except for the blank controls.
- Initiate the reaction by adding the dNTP mix containing DIG-dUTP.
- Incubate the plate at 37 °C for 1-2 hours.
- Stop the reaction and lyse the components according to the kit manufacturer's instructions.

- Transfer the lysate to a streptavidin-coated microplate to capture the biotinylated primer and any incorporated DIG-dUTP.
- Wash the plate to remove unincorporated nucleotides.
- Add the anti-DIG-POD conjugate and incubate.
- Wash the plate to remove the unbound conjugate.
- Add the peroxidase substrate and incubate to allow for color development.
- Stop the colorimetric reaction with a stop solution.
- Measure the absorbance at the appropriate wavelength using a microplate reader.
- Calculate the percent inhibition for each compound concentration and determine the IC₅₀ value using non-linear regression analysis.

Visualizations

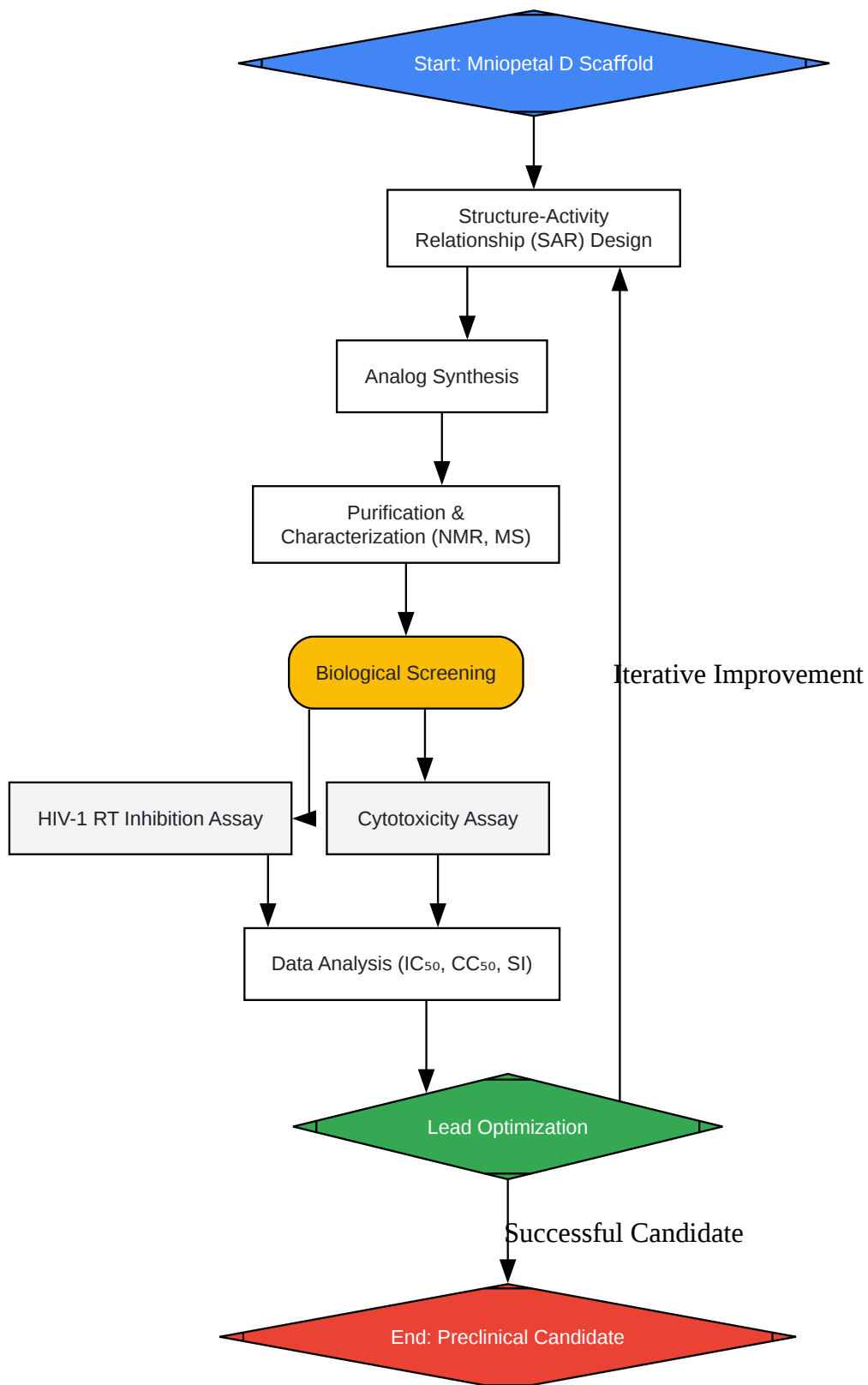
Signaling Pathway



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Caption: Proposed mechanism of action for **Mniopetal D** analogs targeting HIV-1 reverse transcriptase.

Experimental Workflow



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Caption: Workflow for the development and evaluation of **Mniopetal D** analogs.

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